

1-Phenylcyclopentanecarbaldehyde molecular weight and formula

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Compound of Interest

Compound Name:	1- Phenylcyclopentanecarbaldehyde
Cat. No.:	B1352595

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Technical Guide: 1- Phenylcyclopentanecarbaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information on **1-Phenylcyclopentanecarbaldehyde**, a molecule of interest in organic synthesis and potential applications in medicinal chemistry. This document summarizes its core molecular properties and presents a plausible synthetic route for its preparation.

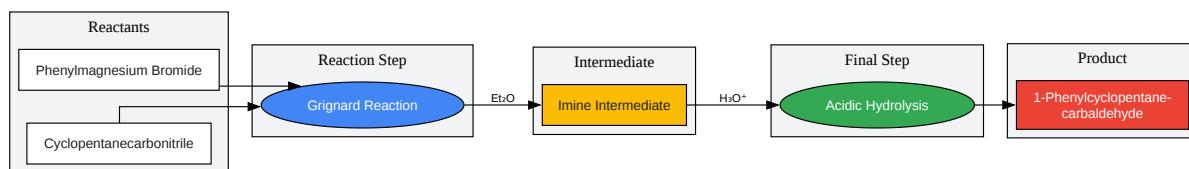
Core Molecular Data

The fundamental molecular details of **1-Phenylcyclopentanecarbaldehyde** are summarized below. These values are crucial for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ O
Molecular Weight	174.24 g/mol [1]
IUPAC Name	1-phenylcyclopentane-1-carbaldehyde [1]
CAS Number	21573-69-3 [1]

Synthetic Pathway

While specific, detailed experimental protocols for the synthesis of **1-Phenylcyclopentanecarbaldehyde** are not readily available in the public domain, a logical and chemically sound approach can be proposed based on established organic chemistry principles. A common method for the synthesis of such aldehydes is through the formylation of a Grignard reagent. The following diagram illustrates a potential synthetic workflow.



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Caption: Proposed synthesis of **1-Phenylcyclopentanecarbaldehyde**.

Experimental Protocol Outline

The visualized workflow represents a two-step synthesis:

- Grignard Reaction: Phenylmagnesium bromide, a Grignard reagent, is reacted with cyclopentanecarbonitrile in an anhydrous ether solvent such as diethyl ether (Et₂O). This

nucleophilic addition forms a magnesium salt of an imine.

- Acidic Hydrolysis: The resulting imine intermediate is then subjected to acidic hydrolysis (e.g., with aqueous HCl or H₂SO₄). This step cleaves the carbon-nitrogen double bond, yielding the final product, **1-Phenylcyclopentanecarbaldehyde**, and an ammonium salt as a byproduct.

This proposed pathway provides a foundational method for researchers to develop a specific experimental protocol, which would require optimization of reaction conditions, purification techniques, and analytical validation.

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References

- 1. 1-Phenylcyclopropanecarbaldehyde | 21744-88-7 | Benchchem [benchchem.com]
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